

Rifaximin-d6 supplier and availability for research

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Compound of Interest

Compound Name: Rifaximin-d6

Cat. No.: B563486

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Rifaximin-d6: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides a comprehensive overview of **Rifaximin-d6**, a key analytical tool in the study of the non-absorbable antibiotic, Rifaximin. This document details its suppliers, availability, and technical specifications, alongside a general experimental protocol for its application and a visualization of the parent compound's mechanism of action.

Rifaximin-d6 is the deuterated form of Rifaximin, a poorly absorbed, gut-selective antibiotic.[1] [2] Due to its minimal systemic absorption, Rifaximin's therapeutic effects are primarily localized to the gastrointestinal tract, making it a subject of significant research in conditions such as traveler's diarrhea, hepatic encephalopathy, and irritable bowel syndrome with diarrhea (IBS-D).[3][4][5] **Rifaximin-d6** serves as an essential internal standard for the accurate quantification of Rifaximin in biological samples during pharmacokinetic and metabolic studies, typically utilizing mass spectrometry-based methods.[3][6]

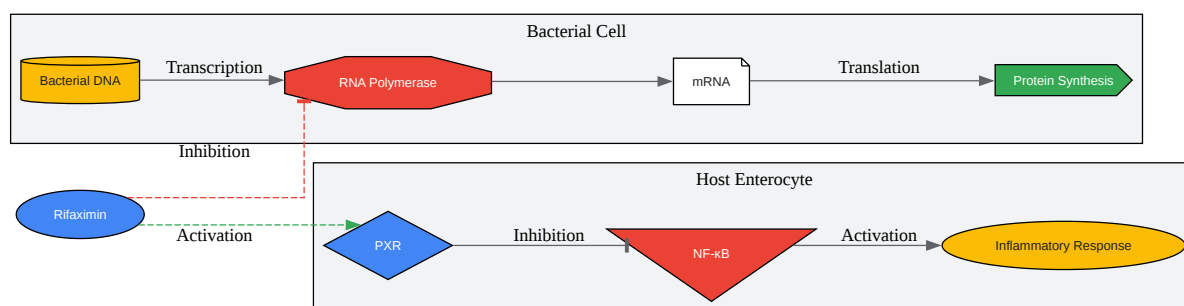
Suppliers and Availability of Rifaximin-d6

A variety of chemical suppliers offer **Rifaximin-d6** for research purposes. The availability, purity, and offered quantities can vary. Researchers are advised to request a certificate of analysis from the supplier to ensure the product meets their specific experimental requirements.

Supplier	CAS Number	Molecular Formula	Purity	Available Quantities	Stock Status
Cayman Chemical	1262992-43-7	C ₄₃ H ₄₅ D ₆ N ₃ O ₁₁	≥99% deuterated forms (d ₁ -d ₆)	-	-
Simson Pharma Limited	1262992-43-7	-	High Quality	-	Custom Synthesis for some related impurities
Santa Cruz Biotechnology	1262992-43-7	C ₄₃ H ₄₅ D ₆ N ₃ O ₁₁	-	-	-
Clearsynth	1262992-43-7	-	High Quality	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Login to view
LGC Standards	1262992-43-7	-	>95% (HPLC)	1 mg, 10 mg	In stock
VIVAN Life Sciences	1262992-43-7	C ₄₃ H ₄₅ D ₆ N ₃ O ₁₁	-	-	-
MedChemExpress	1262992-43-7	-	99%	0.001 kg - 5 kg	-
SynZeal	1262992-43-7	C ₄₃ H ₄₅ D ₆ N ₃ O ₁₁	-	-	Synthesis on demand
Sussex Research	1262992-43-7	-	-	-	Research and development use only

Mechanism of Action of Rifaximin

Rifaximin exerts its therapeutic effects through multiple mechanisms, primarily within the gastrointestinal tract. A key mechanism is the inhibition of bacterial RNA synthesis by binding to the β -subunit of bacterial DNA-dependent RNA polymerase.^[7] This action is selective for prokaryotic enzymes, minimizing effects on the host. Additionally, Rifaximin is a potent agonist of the pregnane X receptor (PXR), a nuclear receptor that plays a crucial role in modulating intestinal inflammation and barrier function.^{[3][7]}



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Rifaximin's dual mechanism of action.

Experimental Protocol: Quantification of Rifaximin in Plasma using LC-MS/MS with Rifaximin-d6 as an Internal Standard

This protocol provides a general methodology for the quantification of Rifaximin in a biological matrix, such as plasma, using liquid chromatography-tandem mass spectrometry (LC-MS/MS). **Rifaximin-d6** is used as an internal standard to correct for matrix effects and variations in sample processing and instrument response.

1. Materials and Reagents

- Rifaximin analytical standard
- **Rifaximin-d6** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Control plasma (e.g., human, rat)

2. Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Rifaximin and **Rifaximin-d6** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the Rifaximin stock solution with a 50:50 mixture of ACN and water to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the **Rifaximin-d6** stock solution with the same diluent to a suitable concentration.

3. Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (or calibrator/QC), add 10 μ L of the **Rifaximin-d6** internal standard working solution and vortex briefly.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

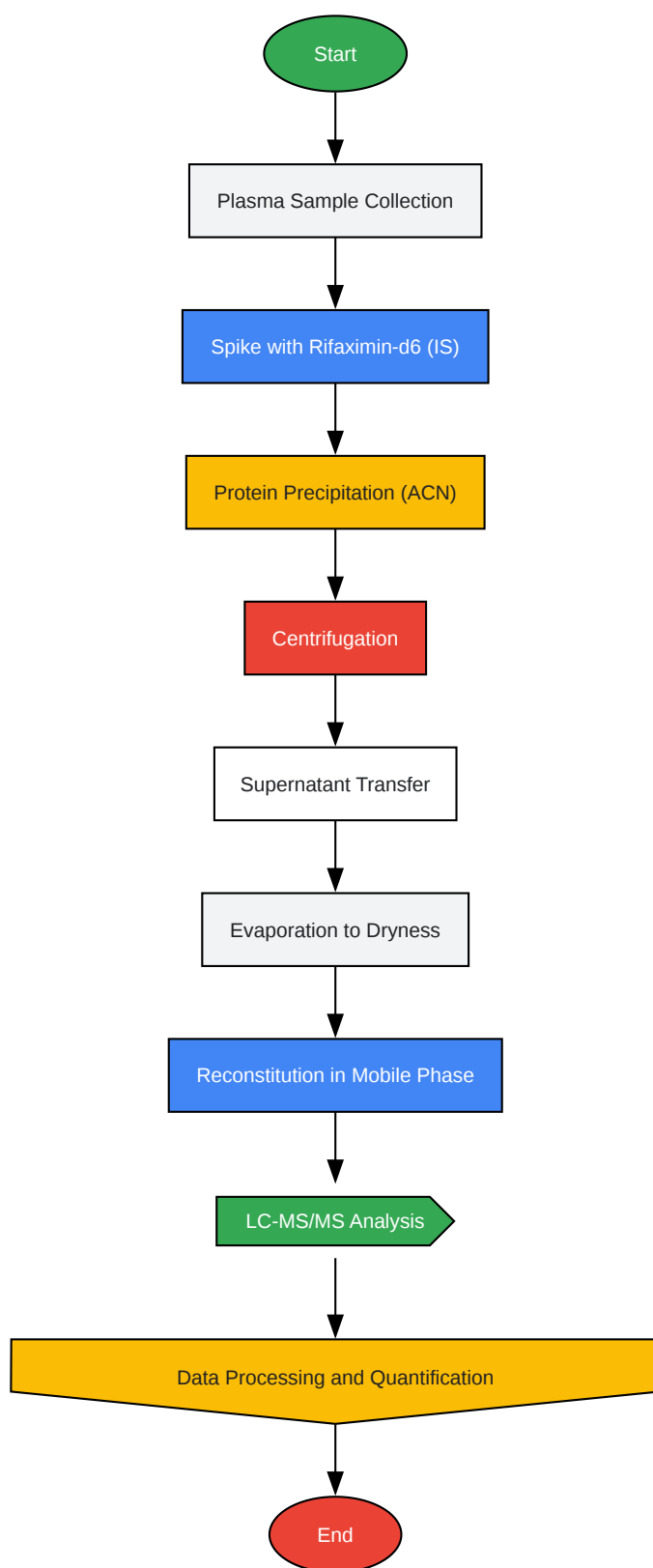
- Reconstitute the residue in 100 μ L of the mobile phase.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
 - Flow Rate: A typical flow rate for analytical columns.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor-to-product ion transitions for both Rifaximin and **Rifaximin-d6**.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Rifaximin to **Rifaximin-d6** against the concentration of the Rifaximin standards.
- Determine the concentration of Rifaximin in the unknown samples by interpolating their peak area ratios from the calibration curve.



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LC-MS/MS sample preparation workflow.

This technical guide provides a foundational understanding for researchers working with **Rifaximin-d6**. For specific applications, optimization of the described protocol will be necessary to meet the unique requirements of the study.

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